

Chemical and physical properties of Malathion

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Compound of Interest

Compound Name: Malathion

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An In-depth Technical Guide to the Chemical and Physical Properties of **Malathion**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Malathion is a broad-spectrum organophosphate insecticide and acaricide.[1] First registered for use in the United States in 1956, it is utilized in agricultural, residential, and public health settings to control a wide variety of sucking and chewing insects, mosquitoes, and fruit flies.[1] [2] Chemically, it is an organothiophosphate ester known for its relatively low toxicity in mammals compared to other organophosphates like parathion.[1] This is attributed to the rapid detoxification by carboxylesterase enzymes in mammals, which is less efficient in insects.[2] The IUPAC name for **malathion** is diethyl 2-[(dimethoxyphosphorothioyl)sulfanyl]butanedioate, and its CAS registry number is 121-75-5.[2][3] Pure **malathion** is a colorless liquid, while technical-grade formulations often appear as a yellow to deep brown liquid with a characteristic garlic-like or skunk-like odor.[2][4][5]

Chemical and Physical Properties of Malathion

The following table summarizes the key chemical and physical properties of **Malathion**, providing a consolidated reference for researchers.

Property	Value
Molecular Formula	C ₁₀ H ₁₉ O ₆ PS ₂
Molecular Weight	330.36 g/mol [2][6][7]
Appearance	Pure form: Colorless liquid. Technical grade: Yellow to deep brown liquid.[4][5][8]
Odor	Skunk- or garlic-like.[2][4]
Melting Point	2.9 °C (37.2 °F)[4][8][9]
Boiling Point	156-157 °C at 0.7 mmHg (decomposes).[4][6][9]
Density	1.23 g/cm ³ at 25 °C.[4][8][9]
Water Solubility	145 mg/L at 20-25 °C.[2][4][9]
Solubility in Organic Solvents	Readily soluble in many organic solvents including alcohols, esters, ketones, ethers, and aromatic hydrocarbons. Limited solubility in paraffin hydrocarbons.[1][5][10]
Vapor Pressure	1.78 x 10 ⁻⁴ mmHg at 25 °C; 5.3 mPa at 30 °C. [2]
Octanol-Water Partition Coefficient (log Kow)	2.36 - 2.89.[2][8]
Henry's Law Constant	4.9 x 10 ⁻⁹ atm·m ³ /mol at 25 °C.[2][8]
pKa	Not applicable as it does not dissociate.[10]
Flash Point	>163 °C (>325 °F).[4][11]
Stability	Relatively stable in neutral or slightly acidic conditions; rapidly hydrolyzes in alkaline (high pH) environments.[1][5] Decomposes at temperatures above 100 °C.[5]

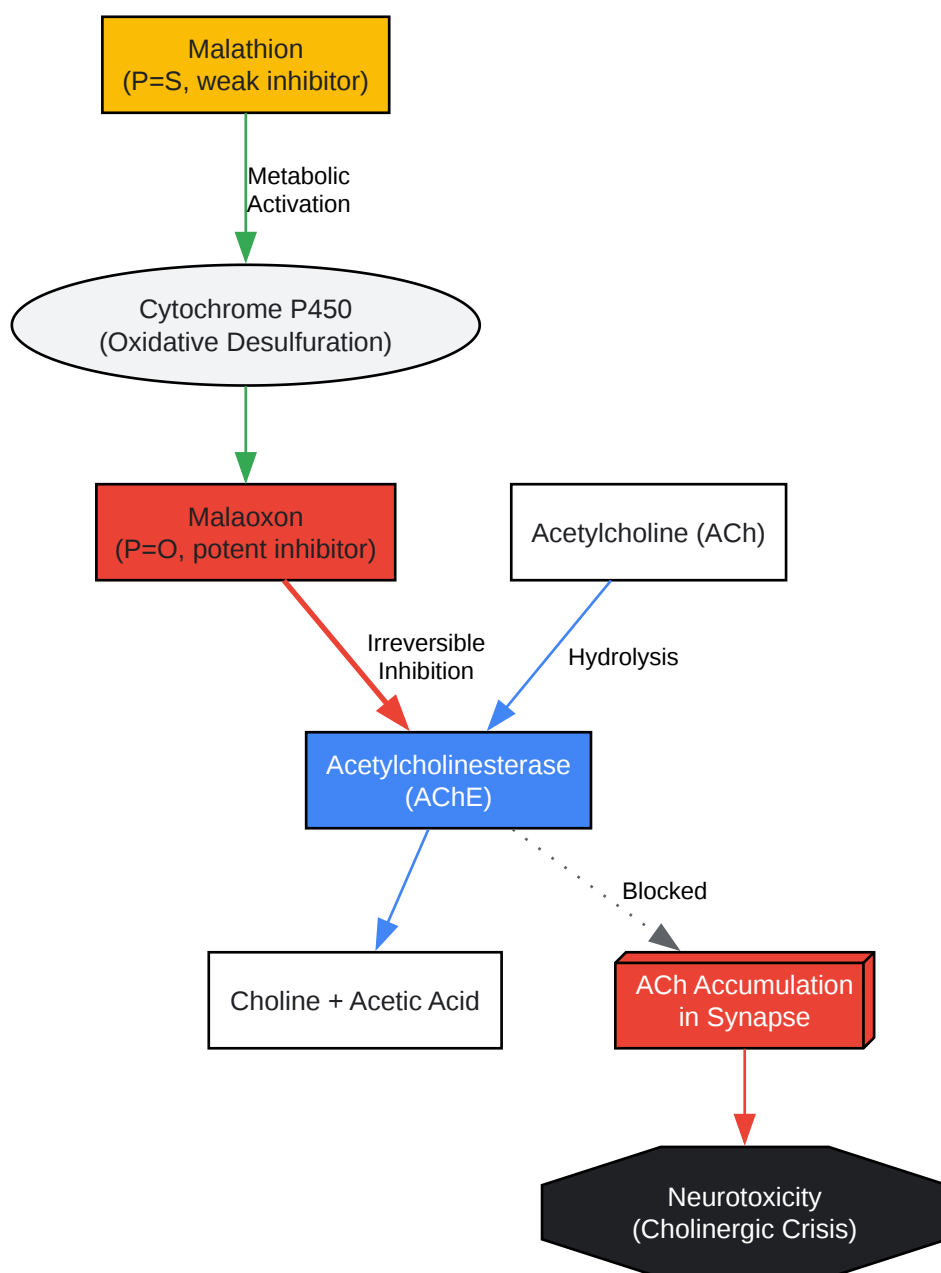
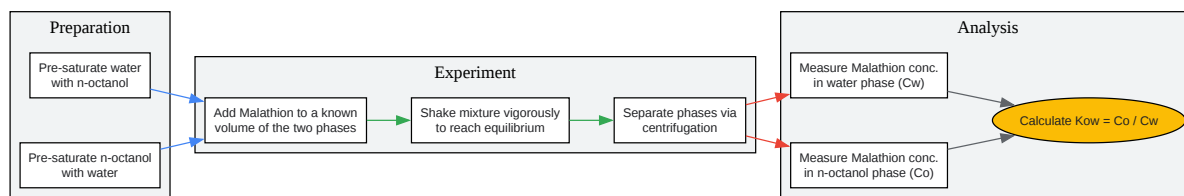
Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Malathion** is governed by standardized protocols to ensure reproducibility and comparability of data. The

Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are widely accepted internationally.

- **Melting Point/Melting Range (OECD 102):** This guideline describes various methods for determining the melting point.[\[11\]](#)[\[12\]](#) For a substance like **Malathion**, which is a liquid at room temperature, its freezing point is determined. Methods include using a capillary tube in a liquid or metal block, a Kofler hot bar, or instrumental methods like Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA).[\[11\]](#)[\[13\]](#) The temperature of the solid-liquid phase transition is recorded at atmospheric pressure.[\[12\]](#)
- **Boiling Point (OECD 103):** This guideline details methods to determine the temperature at which the vapor pressure of a liquid equals the standard atmospheric pressure.[\[14\]](#)[\[15\]](#) Given that **Malathion** decomposes before reaching its boiling point at atmospheric pressure, the boiling point is determined under reduced pressure (e.g., 0.7 mmHg).[\[4\]](#)[\[9\]](#) Common methods include ebulliometry, the dynamic method (which can also determine vapor pressure), and distillation methods.[\[14\]](#)[\[15\]](#)
- **Water Solubility (OECD 105):** This guideline provides two primary methods: the column elution method for substances with solubility below 10^{-2} g/L and the flask method for those above.[\[16\]](#)[\[17\]](#) For **Malathion**, with a solubility of 145 mg/L (0.145 g/L), the flask method is appropriate.[\[2\]](#)[\[4\]](#) In this method, the substance is stirred in water at a constant temperature (e.g., 20 °C) until saturation is reached.[\[4\]](#)[\[16\]](#) The concentration of **Malathion** in the aqueous phase is then determined after separating any undissolved substance, typically by centrifugation and filtration, using a suitable analytical technique like HPLC.[\[4\]](#)
- **Vapor Pressure (OECD 104):** This guideline outlines several methods applicable to different vapor pressure ranges.[\[2\]](#)[\[7\]](#) For **Malathion**'s low vapor pressure, methods like the gas saturation method or effusion methods (e.g., Knudsen cell, isothermal thermogravimetry) are suitable.[\[7\]](#)[\[18\]](#) The vapor pressure is determined at a minimum of two temperatures to establish the vapor pressure curve.[\[2\]](#)
- **Partition Coefficient (n-octanol/water) (OECD 107):** The "shake flask" method is the traditional approach for determining the octanol-water partition coefficient (K_{ow}), a measure of a chemical's lipophilicity.[\[10\]](#)[\[19\]](#) It is suitable for substances with log K_{ow} values between -2 and 4.[\[6\]](#) In this method, a small amount of **Malathion** is dissolved in a mixture of n-octanol and water that have been pre-saturated with each other. The mixture is shaken until

equilibrium is achieved, after which the phases are separated by centrifugation.^[19] The concentration of **Malathion** in both the n-octanol and water phases is then measured to calculate the partition coefficient as the ratio of the concentrations.^[19]



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References

- 1. LabXchange [labxchange.org]
- 2. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 3. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 4. filab.fr [filab.fr]
- 5. oecd.org [oecd.org]
- 6. APPENDIX B: MEASUREMENT OF PARTITIONING (KOW) - ECETOC [ecetoc.org]
- 7. oecd.org [oecd.org]
- 8. laboratuar.com [laboratuar.com]
- 9. ck12.org [ck12.org]
- 10. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
- 11. laboratuar.com [laboratuar.com]
- 12. oecd.org [oecd.org]
- 13. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 14. laboratuar.com [laboratuar.com]
- 15. oecd.org [oecd.org]
- 16. laboratuar.com [laboratuar.com]
- 17. oecd.org [oecd.org]
- 18. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google Books [books.google.com.sg]
- 19. oecd.org [oecd.org]

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